

# Essential Procedures for the Safe Disposal of BIX-01338 Hydrate

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## Compound of Interest

Compound Name: BIX-01338 hydrate

Cat. No.: B10831214

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Disclaimer: A specific Safety Data Sheet (SDS) with detailed disposal procedures for **BIX-01338 hydrate** (CAS No. 1228184-65-3) is not publicly available. The following information provides general guidance for the disposal of research-grade chemical compounds. It is imperative that researchers consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with all local, state, and federal regulations. Never dispose of chemical waste down the drain or in regular trash.<sup>[1]</sup>

**BIX-01338 hydrate** is a non-selective histone lysine methyltransferase inhibitor. As with any novel or uncharacterized research chemical, it should be handled as potentially hazardous.

## Compound Data

The following table summarizes the available quantitative and qualitative data for **BIX-01338 hydrate**. This information is crucial for safe handling and for providing to your EHS office.

Property	Data	Source
CAS Number	1228184-65-3	[2]
Molecular Formula	$C_{32}H_{24}F_3N_3O_6 \cdot xH_2O$	
Molecular Weight	603.54 (anhydrous basis)	
Form	Powder	
Color	Off-white to light tan	
Solubility	DMSO: >10 mg/mL	
Storage Temperature	2-8°C	
Storage Class	11 - Combustible Solids	

## General Disposal Protocol for Research Chemicals

The following is a step-by-step guide for the proper disposal of **BIX-01338 hydrate** and other similar research chemicals. This protocol is based on standard laboratory safety practices.

### Step 1: Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling chemical waste.

### Step 2: Waste Segregation and Containment

- Solid Waste:
  - Collect unused or expired **BIX-01338 hydrate** powder, along with any grossly contaminated items (e.g., weigh boats, contaminated paper towels), in a designated, leak-proof hazardous waste container.
  - Do not mix with other incompatible waste streams.
- Liquid Waste:

- If **BIX-01338 hydrate** has been dissolved in a solvent (e.g., DMSO), collect the solution in a separate, compatible hazardous liquid waste container.
- The first rinse of any glassware that contained the compound should be collected as hazardous waste.[\[1\]](#)
- Sharps Waste:
  - Any needles, syringes, or other sharps contaminated with **BIX-01338 hydrate** must be disposed of in a designated sharps container.

### Step 3: Labeling Hazardous Waste

- Clearly label the hazardous waste container with the following information[\[1\]](#):
  - The words "Hazardous Waste"
  - The full chemical name: "**BIX-01338 hydrate**" (avoid abbreviations)
  - The approximate amount or concentration of the waste
  - The date the waste was first added to the container
  - Your name and laboratory information

### Step 4: Storage of Chemical Waste

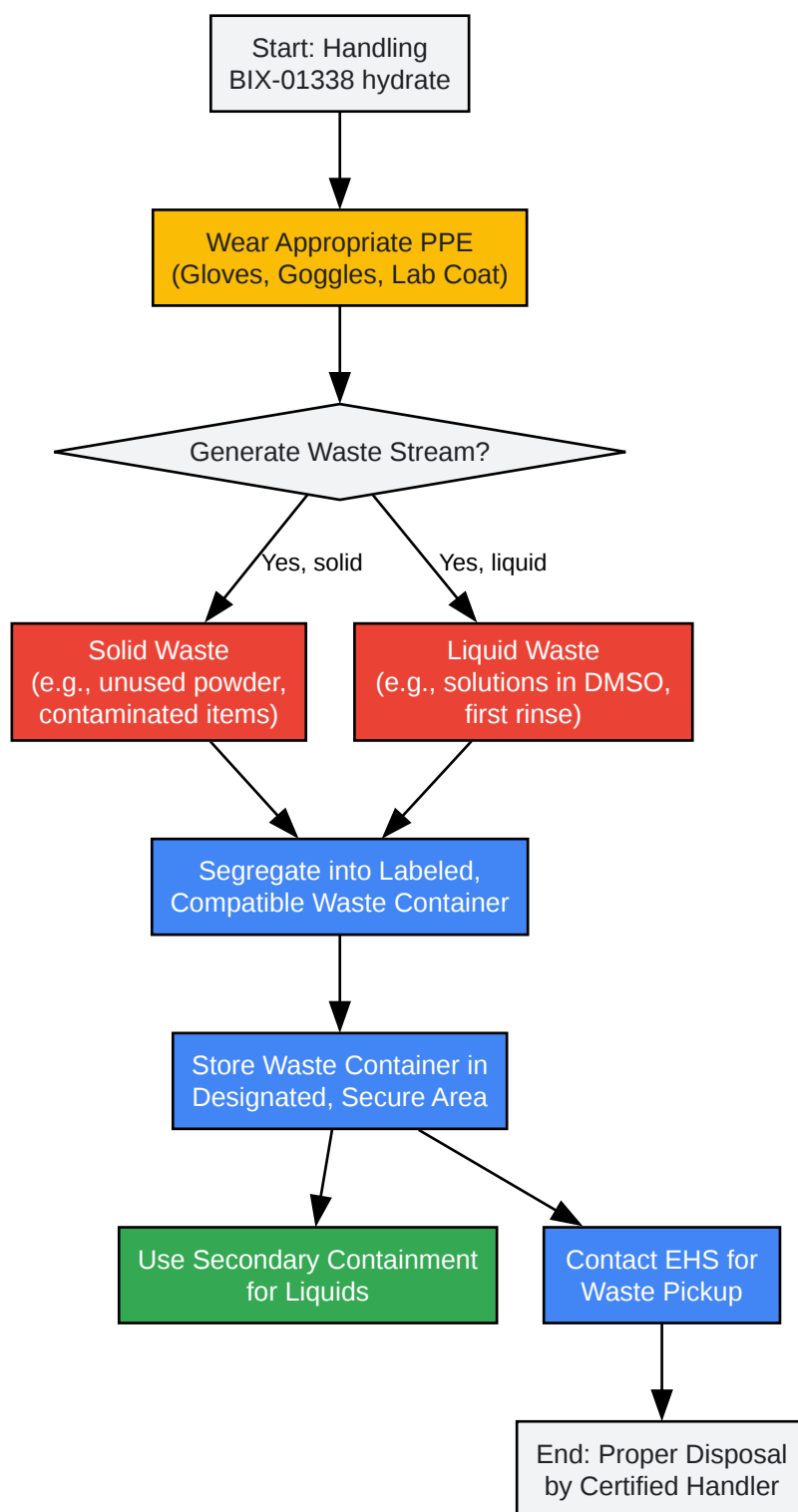
- Keep waste containers tightly closed except when adding waste.[\[1\]](#)
- Store the waste in a designated, well-ventilated, and secure area, away from heat or ignition sources.
- Use secondary containment (e.g., a plastic tub) for liquid waste containers to prevent spills.[\[1\]](#)
- Ensure that incompatible wastes are segregated to prevent dangerous reactions.[\[1\]](#)

### Step 5: Arranging for Disposal

- Contact your institution's EHS department to schedule a pickup for your hazardous waste.
- Provide them with all necessary information about the waste stream, including the chemical name and any other components.

## Experimental Workflow and Disposal Logic

The following diagram illustrates the logical workflow for the safe handling and disposal of a research chemical like **BIX-01338 hydrate**.



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Caption: General workflow for the safe disposal of research chemicals.

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## References

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [[policies.dartmouth.edu](https://policies.dartmouth.edu)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
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